

A Technical Guide to the Physical and Chemical Properties of Cinerin II

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cinerin II

Cat. No.: B029433

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Cinerin II is a naturally occurring insecticide and one of the six active compounds, collectively known as pyrethrins, found in the extract of pyrethrum flowers (*Chrysanthemum cinerariifolium*).^{[1][2][3]} As a key component of this botanical insecticide, **Cinerin II** plays a significant role in its potent and broad-spectrum activity against various insect pests.^[1] Pyrethrins are valued for their rapid degradation in the environment, making them a safer alternative to many synthetic pesticides.^[2] This technical guide provides an in-depth overview of the physical and chemical properties of **Cinerin II**, detailed experimental protocols, and a summary of its mechanism of action.

Chemical and Physical Properties

Cinerin II is an ester of pyrethric acid.^{[4][5]} Its chemical structure and properties have been well-characterized.

Identity and Structure

Property	Value
IUPAC Name	(1S)-3-[(2Z)-but-2-en-1-yl]-2-methyl-4-oxocyclopent-2-en-1-yl (1R,3R)-3-[(1E)-3-methoxy-2-methyl-3-oxoprop-1-en-1-yl]-2,2-dimethylcyclopropane-1-carboxylate[6]
Synonyms	Cinerine II[7]
CAS Number	121-20-0[1][7][8]
Molecular Formula	C ₂₁ H ₂₈ O ₅ [1][7][8]
Molecular Weight	360.44 g/mol [1][8][9]

Physicochemical Data

The following table summarizes the key physicochemical properties of **Cinerin II**.

Property	Value
Appearance	Viscous liquid[7]
Boiling Point	182-184 °C at 0.001 mm Hg[7]
Solubility	Insoluble in water.[7] Soluble in organic solvents such as alcohol and petroleum ether.[7]
Vapor Pressure	4.6 x 10 ⁻⁷ mmHg[7]
Index of Refraction	1.5183 at 20 °C/D[7]
Specific Optical Rotation	+16° at 16 °C/D (in isooctane)[7]

Experimental Protocols

The determination of the physical and chemical properties of **Cinerin II**, along with its isolation, relies on a range of standard laboratory techniques.

Extraction and Purification of Cinerin II

Cinerin II is typically extracted from dried pyrethrum flowers. The process involves initial solvent extraction followed by chromatographic purification to isolate the individual pyrethrins.

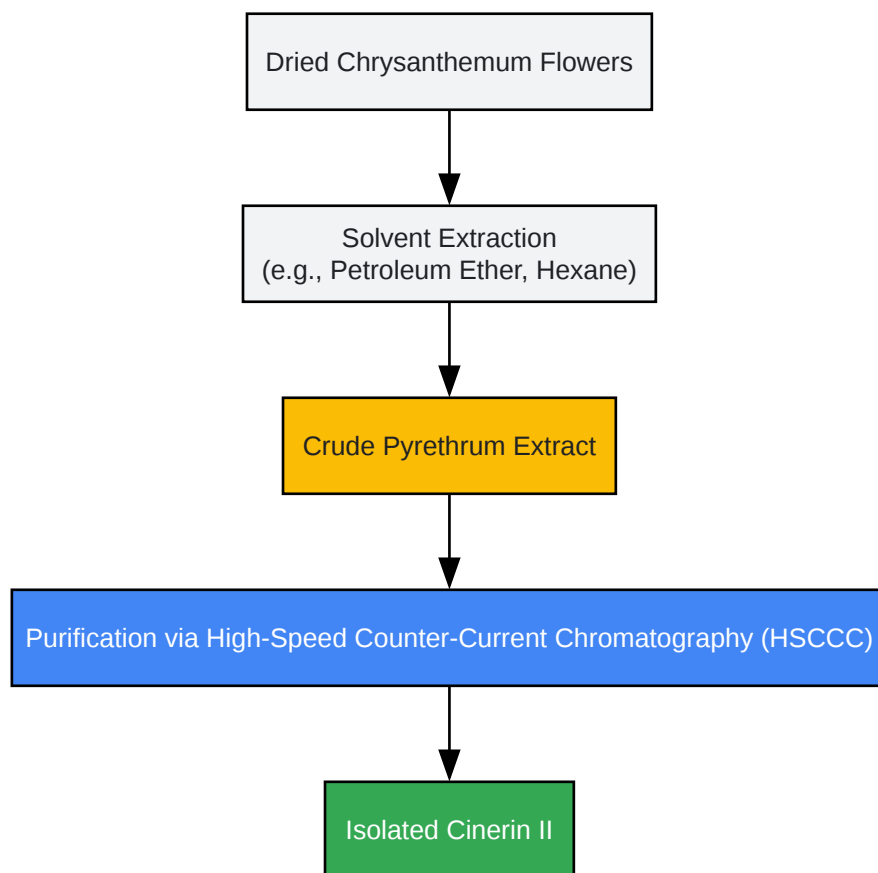


Figure 1: Workflow for Extraction and Purification of Cinerin II

[Click to download full resolution via product page](#)

Caption: Figure 1: A generalized workflow for the extraction and purification of **Cinerin II**.

Detailed Methodology:

- Extraction: Dried and ground Chrysanthemum cinerariifolium flowers are subjected to extraction using a non-polar organic solvent such as petroleum ether.[10][11]
- Filtration and Concentration: The resulting mixture is filtered, and the solvent is removed under reduced pressure using a rotary evaporator to yield a crude extract.[10]
- Purification: The crude extract, containing a mixture of all six pyrethrins, is then subjected to a purification step.[12] High-speed counter-current chromatography (HSCCC) has been

shown to be an effective one-step method for separating the pyrethrins.[13] A two-phase solvent system, for example, composed of petroleum ether-ethyl acetate-methanol-water, can be used.[13] The purity of the isolated **Cinerin II** is then confirmed by analytical techniques such as HPLC and NMR.[13]

Spectroscopic and Chromatographic Analysis

A combination of spectroscopic and chromatographic methods is essential for the structural elucidation and quantification of **Cinerin II**.

Technique	Protocol and Purpose
High-Performance Liquid Chromatography (HPLC)	HPLC is used for both the qualitative and quantitative analysis of Cinerin II. A C18 column is typically employed with a mobile phase such as acetonitrile and water.[11] Detection is commonly performed using a UV detector.[14]
Gas Chromatography-Mass Spectrometry (GC-MS)	GC-MS is a powerful tool for separating and identifying the components of the pyrethrum extract. The mass spectrometer provides information on the molecular weight and fragmentation pattern of Cinerin II, aiding in its structural confirmation.[15][16]
Nuclear Magnetic Resonance (NMR) Spectroscopy	^1H and ^{13}C NMR are crucial for the definitive structural elucidation of Cinerin II.[13] NMR provides detailed information about the carbon-hydrogen framework of the molecule.
Infrared (IR) and Ultraviolet-Visible (UV-Vis) Spectroscopy	These techniques provide information about the functional groups present in the molecule and the extent of conjugation, respectively.[17][18]

Chemical Properties and Stability

Cinerin II, like other pyrethrins, is susceptible to degradation under certain environmental conditions.

- **Stability:** Pyrethrins are known to decompose upon exposure to light, which leads to a loss of their insecticidal activity.[7] They are also sensitive to air and can oxidize rapidly.[7]
- **Reactivity:** The ester linkage in **Cinerin II** is a key site for chemical reactions, particularly hydrolysis.

Mechanism of Action

The insecticidal properties of **Cinerin II** are attributed to its action as a neurotoxin.[19]

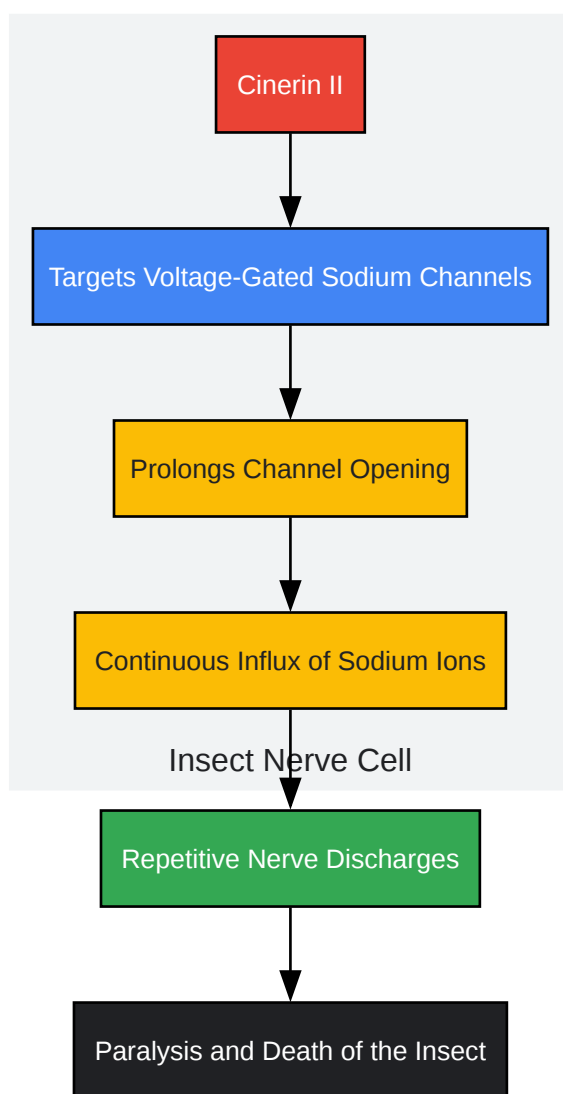


Figure 2: Cinerin II's Mechanism of Action on Insect Neurons

[Click to download full resolution via product page](#)

Caption: Figure 2: Simplified signaling pathway of **Cinerin II**'s neurotoxic effects in insects.

Cinerin II targets the voltage-gated sodium channels in the nervous system of insects.[1] It binds to these channels and prolongs their open state, leading to a continuous influx of sodium ions.[1][20] This disrupts normal nerve function, causing repetitive firing of neurons, which results in paralysis and ultimately the death of the insect.[1][7] Studies have shown that **Cinerin II** is a potent inhibitor of sodium channel deactivation.[2]

Conclusion

Cinerin II is a vital component of the natural insecticide pyrethrum. Its physical and chemical properties, along with its mechanism of action, have been extensively studied, providing a solid foundation for its use in pest control. A thorough understanding of its characteristics is crucial for the development of new and effective insecticides, as well as for ensuring its safe and efficient application.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cinerin II | 121-20-0 | FC20444 | Biosynth [biosynth.com]
- 2. plantaanalytica.com [plantaanalytica.com]
- 3. erepository.uonbi.ac.ke [erepository.uonbi.ac.ke]
- 4. atsdr.cdc.gov [atsdr.cdc.gov]
- 5. CHEMICAL AND PHYSICAL INFORMATION - Toxicological Profile for Pyrethrins and Pyrethroids - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 6. bcpcpesticidecompendium.org [bcpcpesticidecompendium.org]
- 7. cinerin II | C21H28O5 | CID 5281548 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. scbt.com [scbt.com]
- 9. Cinerin II | CAS 121-20-0 | LGC Standards [lgcstandards.com]

- 10. sujo.usindh.edu.pk [sujo.usindh.edu.pk]
- 11. ijs.uobaghdad.edu.iq [ijs.uobaghdad.edu.iq]
- 12. Pyrethrins (pyrethrin I) [sitem.herts.ac.uk]
- 13. Purification of pyrethrins from flowers of Chrysanthemum cineraraefolium by high-speed counter-current chromatography based on coordination reaction with silver nitrate - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. CN103149232A - Method for identifying pyrethrum derivatives - Google Patents [patents.google.com]
- 15. eurl-pesticides.eu [eurl-pesticides.eu]
- 16. Rapid Experimental Measurements of Physicochemical Properties to Inform Models and Testing - PMC [pmc.ncbi.nlm.nih.gov]
- 17. mdpi.com [mdpi.com]
- 18. frontiersin.org [frontiersin.org]
- 19. Pyrethrins (cinerin II) [sitem.herts.ac.uk]
- 20. Action of six pyrethrins purified from the botanical insecticide pyrethrum on cockroach sodium channels expressed in Xenopus oocytes - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Technical Guide to the Physical and Chemical Properties of Cinerin II]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b029433#physical-and-chemical-properties-of-cinerin-ii]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com